

A Comprehensive Guide to Isoquinoline-6-carboxylic Acid: Nomenclature and Identification

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Compound of Interest

Compound Name: *Isoquinoline-6-carboxylic acid*

Cat. No.: *B033812*

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This document provides a detailed overview of **Isoquinoline-6-carboxylic acid**, a key heterocyclic building block in medicinal chemistry and materials science.^[1] It establishes the definitive International Union of Pure and Applied Chemistry (IUPAC) name and compiles a comprehensive list of known synonyms and identifiers to aid researchers, scientists, and professionals in drug development.

IUPAC Nomenclature

The standardized IUPAC name for the compound is **isoquinoline-6-carboxylic acid**.^{[2][3]} This systematic name precisely describes the molecular structure, which consists of an isoquinoline ring system with a carboxylic acid group attached at the 6-position.

Synonyms and Identifiers

To facilitate comprehensive literature and database searches, a collection of synonyms and registry numbers is essential. **Isoquinoline-6-carboxylic acid** is also known and cataloged under various alternative names and identifiers.

The most common synonym is 6-Isoquinolinecarboxylic acid.^{[2][4]} Another frequently encountered, though less formal, synonym is 6-Carboxyisoquinoline.^[3]

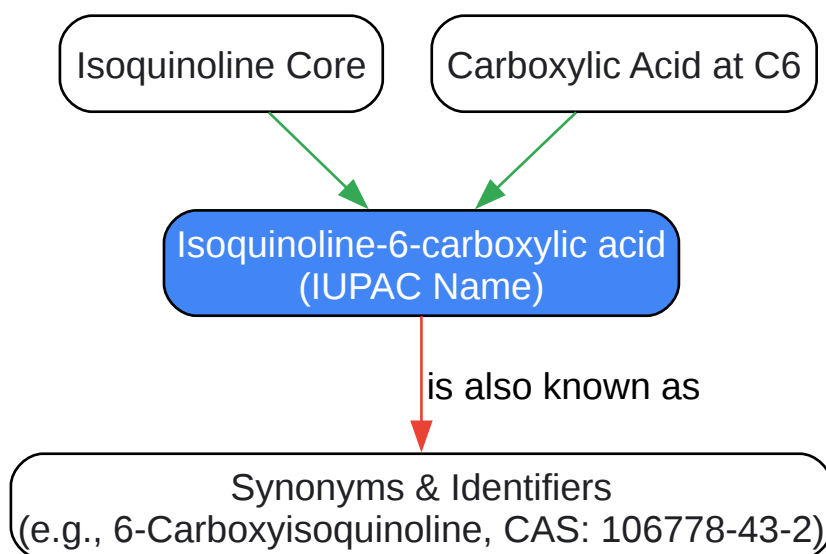
A detailed list of identifiers is presented in the table below for precise compound identification across different chemical databases and suppliers.

Identifier Type	Identifier
IUPAC Name	isoquinoline-6-carboxylic acid[2][3]
Common Synonyms	6-Isoquinolinecarboxylic acid[2][4], 6-Carboxyisoquinoline[3]
CAS Number	106778-43-2[2][3][4]
PubChem CID	22128831[2]
EC Number	640-951-4[2]
DSSTox Substance ID	DTXSID30622653[2]
MDL Number	MFCD09910323[2][5]
InChI Key	ADAHADRJWVCICR-UHFFFAOYSA-N[2][4]

Chemical Structure and Properties

A foundational understanding of the compound's structure is critical for its application in experimental design.

Logical Relationship of Nomenclature:



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Caption: Derivation of the IUPAC name and its relation to common synonyms.

Experimental Considerations

While this document focuses on nomenclature, it is pertinent to note that **Isoquinoline-6-carboxylic acid** is a versatile synthetic intermediate.[6] It undergoes a variety of chemical reactions, including oxidation, reduction, and substitution, allowing for the creation of diverse derivatives.[1] Researchers utilizing this compound should refer to its Material Safety Data Sheet (MSDS) for accurate safety and handling information.[3] The compound is typically a solid and should be stored in a refrigerator (2-8°C) for long-term stability.[3]

Disclaimer: This document is intended for informational purposes for research professionals. It is not intended for human or veterinary use. All compounds should be handled in a laboratory setting by trained personnel.

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References

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